

# Basic reactions of Ethyl 3-chlorobenzoate

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## Compound of Interest

Compound Name: Ethyl 3-chlorobenzoate

Cat. No.: B072833

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An In-depth Technical Guide on the Core Reactions of **Ethyl 3-chlorobenzoate**

## Introduction

**Ethyl 3-chlorobenzoate** is a halogenated aromatic ester with the chemical formula  $C_9H_9ClO_2$ . [1] It serves as a versatile building block in organic synthesis, primarily due to the presence of two key reactive sites: the ester functional group and the carbon-chlorine bond on the aromatic ring. This guide provides a detailed overview of the fundamental reactions involving **Ethyl 3-chlorobenzoate**, intended for researchers, scientists, and professionals in drug development. The content covers transformations of the ester group, palladium-catalyzed cross-coupling reactions at the aryl chloride, and electrophilic substitution on the aromatic ring.

## Reactions Involving the Ester Functional Group

The ester moiety in **Ethyl 3-chlorobenzoate** is susceptible to nucleophilic acyl substitution and reduction, enabling its conversion into a variety of other functional groups.

### Hydrolysis

Hydrolysis of **Ethyl 3-chlorobenzoate** cleaves the ester bond to yield 3-chlorobenzoic acid and ethanol. This transformation is typically carried out under basic conditions (saponification) followed by an acidic workup.

Reaction Scheme: The alkaline hydrolysis of **Ethyl 3-chlorobenzoate** proceeds via nucleophilic attack of a hydroxide ion on the ester carbonyl, followed by the elimination of the

ethoxide leaving group. Subsequent acidification protonates the resulting carboxylate salt to yield the final carboxylic acid product.[\[2\]](#)

Ethyl 3-chlorobenzoate

1. NaOH, H<sub>2</sub>O,  $\Delta$   
2. HCl (aq)

Hydrolysis



3-Chlorobenzoic Acid

Ethanol

Ethyl 3-chlorobenzoate

 $R^1R^2NH$ 

Amidation

N,N- $R^1R^2$ -3-chlorobenzamide

Ethanol

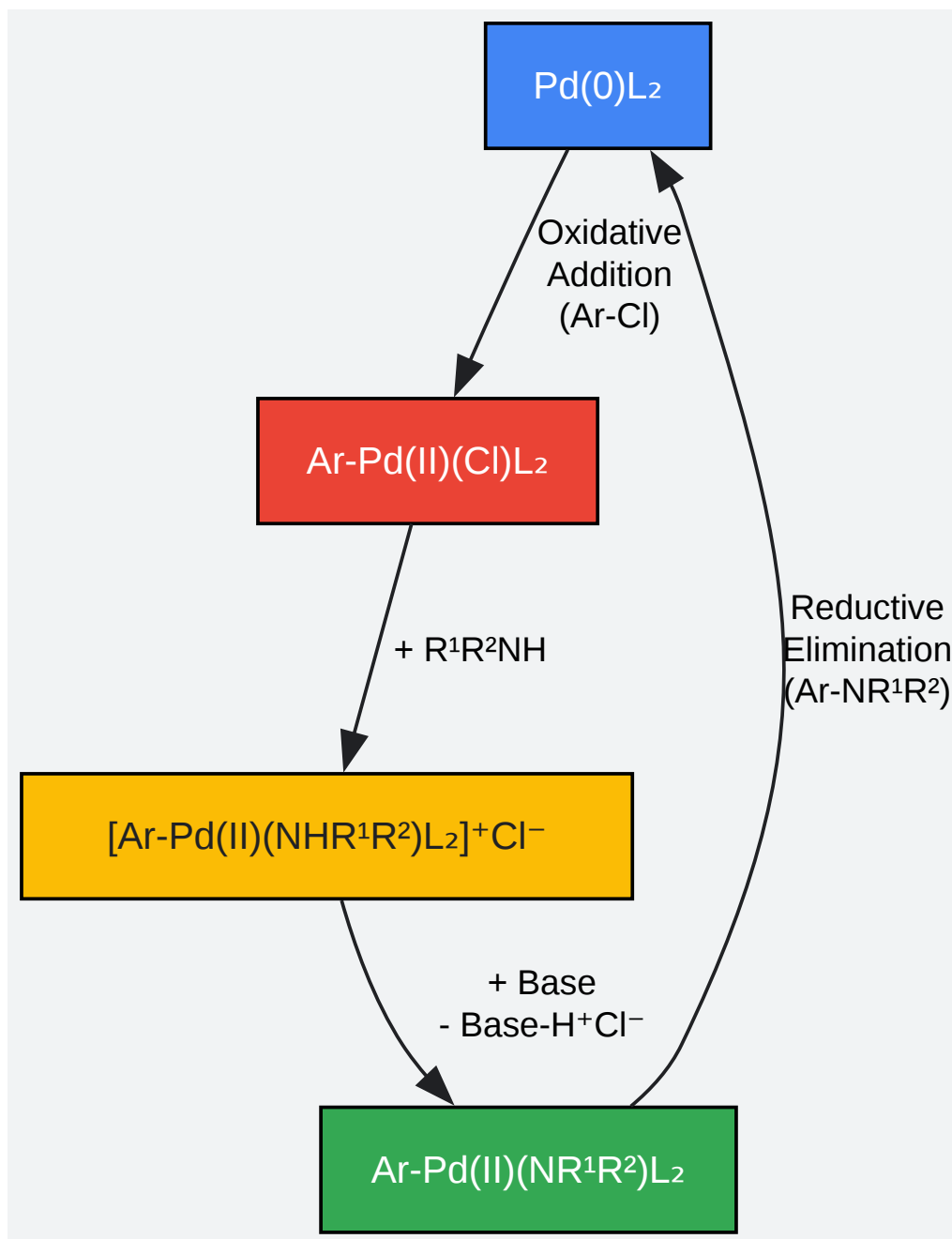
Ethyl 3-chlorobenzoate

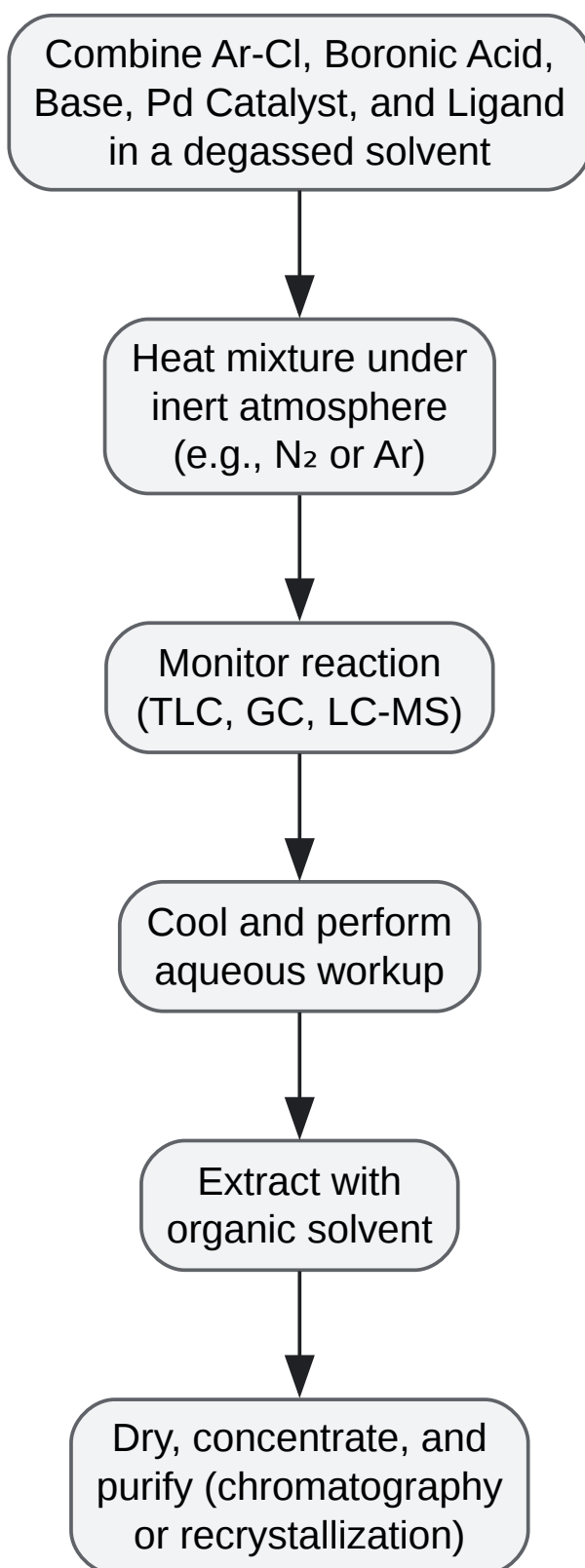
1.  $\text{LiAlH}_4$ , Dry THF  
2.  $\text{H}_2\text{O}$  Workup

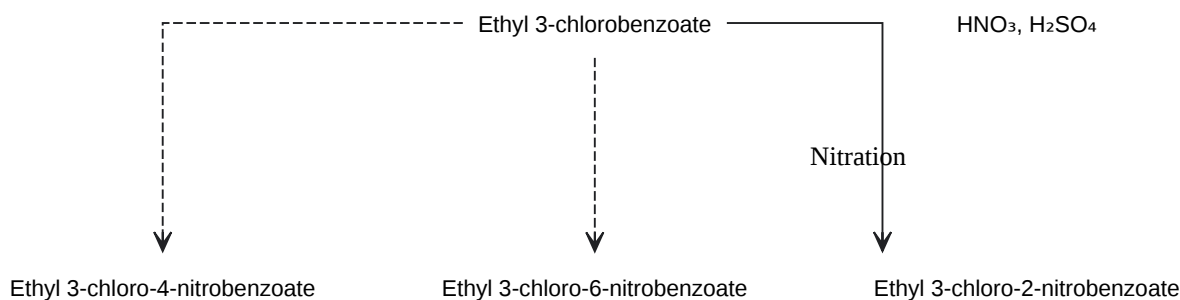
Reduction

3-Chlorobenzyl Alcohol

Ethanol







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## References

- 1. Ethyl 3-chlorobenzoate |  $\text{C}_9\text{H}_9\text{ClO}_2$  | CID 70785 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. sserc.org.uk [sserc.org.uk]
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